

# Solvent Red 135: Application Notes and Protocols for Laser-Induced Fluorescence

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## Compound of Interest

Compound Name: Solvent Red 135

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These application notes provide a comprehensive overview of the potential applications of **Solvent Red 135** in laser-induced fluorescence (LIF). While direct, documented applications of **Solvent Red 135** in advanced LIF techniques for flow, temperature, and pressure measurements are not extensively reported in scientific literature, its known photophysical characteristics and high thermal stability suggest its potential as a fluorescent tracer. The following sections detail its properties and provide generalized experimental protocols for LIF-based analysis.

## Introduction to Solvent Red 135

**Solvent Red 135**, a perinone-based dye, is a yellowish-red fluorescent compound.<sup>[1][2]</sup> It is known for its high thermal stability, good lightfastness, and strong tinting strength.<sup>[1][3][4]</sup> Its solubility in various organic solvents and polymers makes it a candidate for applications where resistance to harsh environments is necessary.<sup>[1][4][5]</sup> Primarily used in the plastics and polymer industries for coloration, its fluorescent properties open up possibilities for its use in advanced scientific imaging and measurement techniques.<sup>[1][4][5][6][7]</sup>

## Physicochemical and Spectroscopic Properties

A summary of the key properties of **Solvent Red 135** is presented below. This data is essential for designing and calibrating LIF experiments.

Property	Value	References
Chemical Formula	C <sub>18</sub> H <sub>6</sub> Cl <sub>4</sub> N <sub>2</sub> O	[5][8]
Molecular Weight	408.06 g/mol	[2][8]
Appearance	Yellowish-red powder	[2][6][8]
Melting Point	318 °C	[1][4]
Heat Resistance (in PS)	300 °C	[1][4]
Light Fastness (in PS)	Grade 7-8 (out of 8)	[1][4][9]
Solubility (g/L at 20°C)		
Acetone	0.2	[1][6][9]
Butyl Acetate	0.2	[1][6][9]
Dichloromethane	0.3	[1][6][9]
Ethyl Alcohol	0.1	[1][6][9]
Methylbenzene	0.6	[1]

Note: Spectroscopic properties such as absorption/emission spectra, quantum yield, and fluorescence lifetime are crucial for LIF applications. While specific data for **Solvent Red 135** in various solvents for LIF is not readily available in the reviewed literature, perinone dyes are known for their fluorescent properties.

## Potential LIF Applications and Generalized Protocols

Laser-induced fluorescence is a highly sensitive and non-intrusive optical technique used to measure various properties of fluids and biological samples.[10][11][12][13] The fundamental principle involves exciting a fluorescent tracer with a laser and detecting the emitted fluorescence signal.[12][14]

## Flow Visualization and Velocimetry

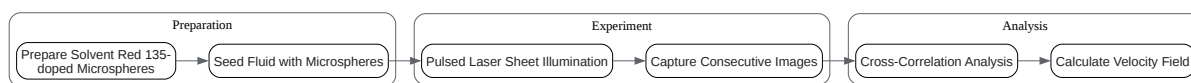
LIF can be used for flow visualization and to measure flow velocity, often referred to as Particle Image Velocimetry (PIV) or Laser Doppler Velocimetry (LDV) when using fluorescent particles. [15][16][17][18][19] In this technique, the flow is seeded with tracer particles doped with a fluorescent dye. A laser sheet illuminates a plane of the flow, and the movement of the fluorescent particles is captured by a high-speed camera. The velocity field is then calculated from the displacement of the particles between consecutive frames.

#### Generalized Protocol for LIF-based Flow Velocimetry:

- Tracer Preparation:
  - Synthesize or procure polystyrene microspheres doped with **Solvent Red 135**. The particle size should be small enough to follow the flow faithfully (typically 1-10  $\mu\text{m}$ ).
  - Disperse the fluorescent microspheres in the fluid of interest (e.g., air or a liquid).
- Experimental Setup:
  - A pulsed laser (e.g., Nd:YAG) is used to generate a thin light sheet that illuminates the region of interest in the flow.
  - A high-speed camera equipped with an appropriate optical filter to block the scattered laser light and transmit the fluorescence emission from **Solvent Red 135** is positioned perpendicular to the laser sheet.
- Data Acquisition:
  - The flow is seeded with the prepared fluorescent particles.
  - The laser is pulsed twice with a short time delay ( $\Delta t$ ), and the camera captures two consecutive images of the fluorescent particles.
- Data Analysis:
  - The captured images are divided into small interrogation windows.
  - Cross-correlation analysis is performed on these windows to determine the average displacement ( $\Delta x$ ) of the particles.

- The velocity ( $v$ ) is calculated using the formula:  $v = \Delta x / \Delta t$ .

### Logical Workflow for LIF-based Velocimetry



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Caption: Workflow for LIF-based flow velocimetry.

## Temperature Measurement (Thermometry)

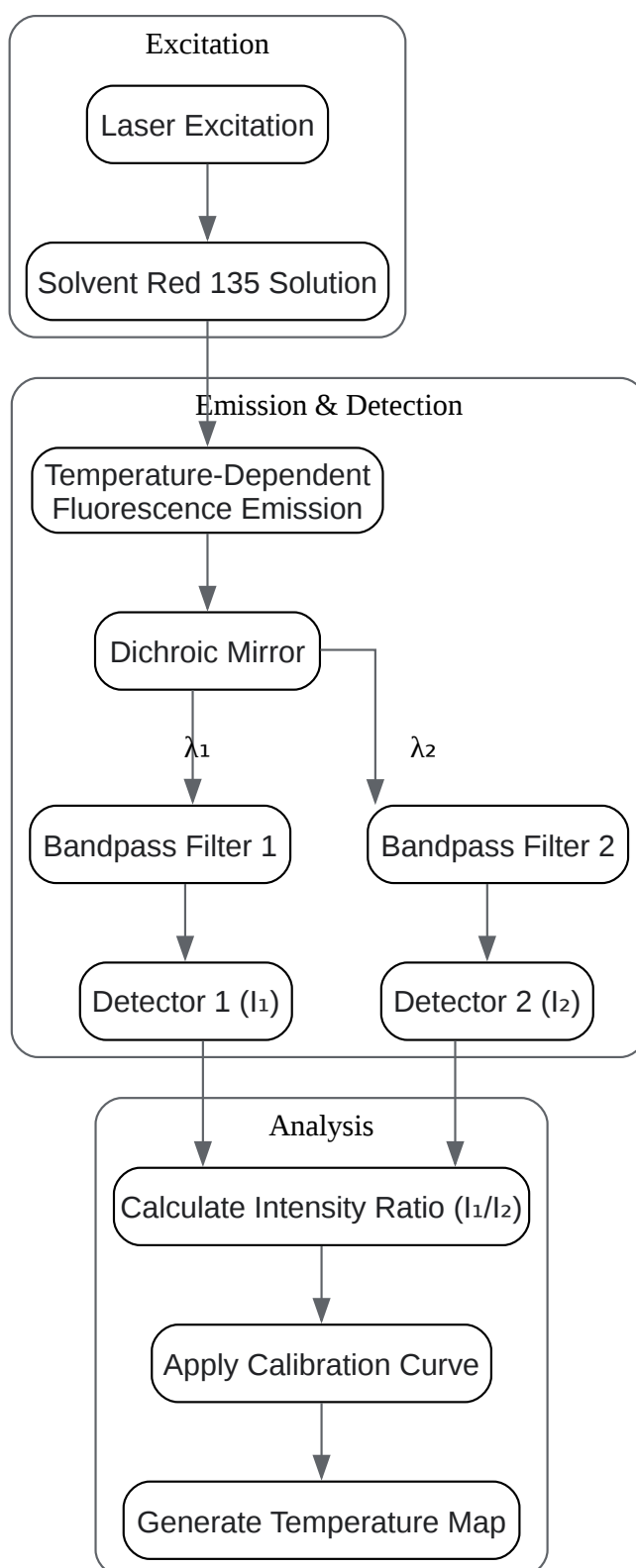
LIF thermometry utilizes the temperature-dependent fluorescence properties of certain dyes. [10][11][20][21] The fluorescence intensity of these dyes changes predictably with temperature. By calibrating the fluorescence intensity against temperature, it is possible to obtain temperature maps of a fluid. Two-color LIF is a common technique where the ratio of fluorescence intensities at two different wavelengths is used to determine the temperature, which can reduce the effects of laser power fluctuations.[21]

### Generalized Protocol for Two-Color LIF Thermometry:

- Dye Solution Preparation:
  - Prepare a solution of **Solvent Red 135** in the solvent of interest. The concentration should be optimized to provide a strong fluorescence signal while minimizing self-absorption.
  - For two-color thermometry, a second fluorescent dye with a different temperature sensitivity might be required.
- Calibration:
  - Measure the fluorescence spectrum of the dye solution at a range of known temperatures using a spectrofluorometer.

- Identify two spectral bands where the fluorescence intensity ratio shows a strong and monotonic dependence on temperature.
- Create a calibration curve that relates the intensity ratio to temperature.
- Experimental Setup:
  - A continuous wave (CW) or pulsed laser is used to excite the fluorescence of the dye in the region of interest.
  - The fluorescence emission is split into two channels using a dichroic mirror.
  - Each channel is passed through a bandpass filter corresponding to the selected wavelengths and detected by a sensitive camera or photodetector.
- Data Acquisition and Analysis:
  - Acquire images of the fluorescence intensity in both channels simultaneously.
  - Calculate the ratio of the intensities pixel by pixel.
  - Use the calibration curve to convert the intensity ratio map into a temperature map.

#### Signaling Pathway for Two-Color LIF Thermometry



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Caption: Process for two-color LIF thermometry.

## Pressure Measurement (Pressure-Sensitive Paint)

LIF can also be adapted for pressure measurements using pressure-sensitive paints (PSPs). These paints typically consist of a fluorescent molecule (a luminophore) dispersed in a polymer binder. The principle relies on oxygen quenching of the fluorescence. Higher oxygen pressure leads to increased quenching and thus lower fluorescence intensity. While this application is more established for gas-phase measurements, the concept could potentially be extended to dissolved oxygen in liquids.

The fluorescence of some dyes is sensitive to pressure.<sup>[22][23][24][25][26]</sup> This pressure sensitivity can be utilized for mapping pressure distributions.

Considerations for **Solvent Red 135** in LIF:

- **High Thermal Stability:** The excellent heat resistance of **Solvent Red 135** (up to 300°C in polystyrene) is a significant advantage for LIF measurements in high-temperature environments.<sup>[1][4]</sup>
- **Solubility:** Its solubility in organic solvents makes it suitable for a range of non-aqueous fluid studies.<sup>[1][4][6][9]</sup>
- **Photostability:** High lightfastness suggests good resistance to photobleaching, which is crucial for repeatable and stable LIF measurements.<sup>[1][4]</sup>
- **Lack of Data:** A significant limitation is the absence of detailed public data on its quantum yield, fluorescence lifetime, and excitation/emission spectra in various solvents, which are critical for quantitative LIF.

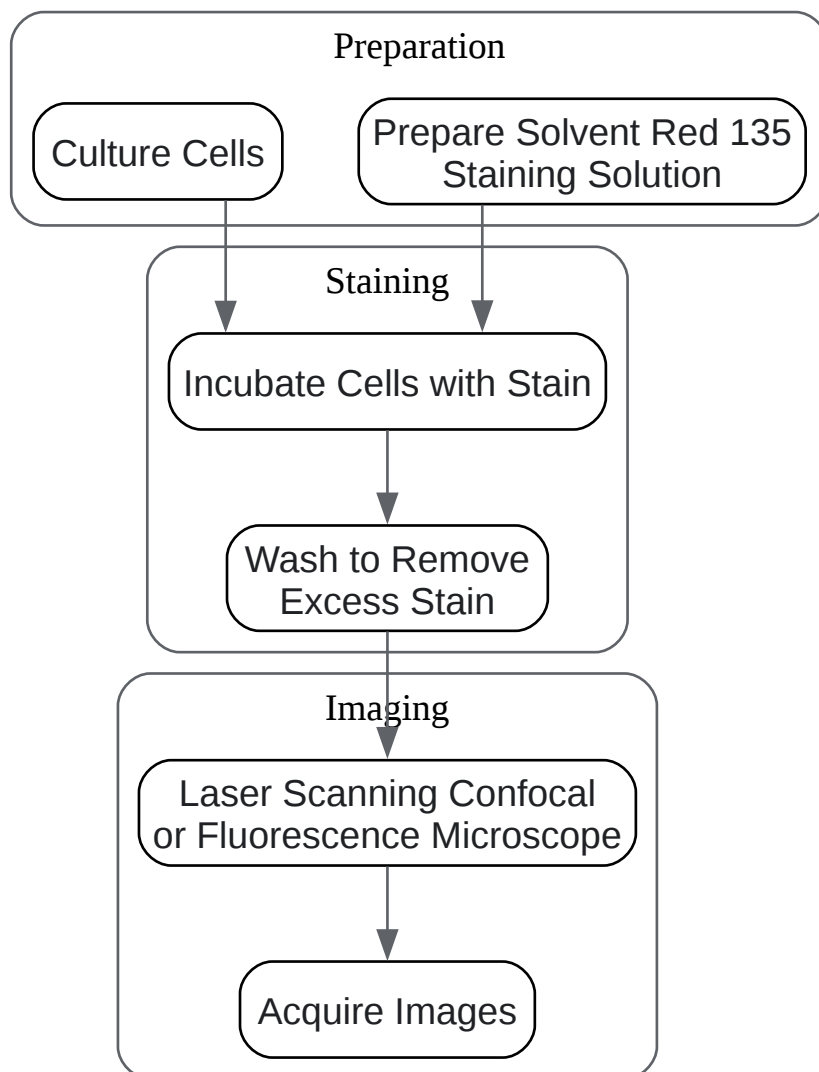
## Applications in Drug Development

While the primary applications of **Solvent Red 135** are industrial, its fluorescent properties could be leveraged in specific drug development contexts:

- **Visualization of Drug Delivery Systems:** **Solvent Red 135**'s solubility in polymers makes it a potential fluorescent marker for tracking the distribution and degradation of polymer-based drug delivery systems (e.g., microspheres, nanoparticles) in vitro and potentially in vivo.

- Cellular Staining: There is a brief mention of its use in staining cell membranes and cytoplasmic structures for fluorescence microscopy.[5] This suggests its potential as a general-purpose fluorescent stain for cellular imaging, although its specificity and cytotoxicity would need to be thoroughly investigated.

#### Experimental Workflow for Cellular Imaging



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Caption: Workflow for cellular imaging with **Solvent Red 135**.

## Conclusion



**Solvent Red 135** presents as a promising fluorescent dye for LIF applications due to its remarkable thermal and photostability. While its use in advanced LIF techniques for fluid dynamics and heat transfer is not yet established in the literature, the generalized protocols provided here offer a starting point for researchers interested in exploring its potential. For applications in drug development, its utility as a fluorescent tag for delivery systems and as a cellular stain warrants further investigation, with careful consideration of biocompatibility and specificity. Further characterization of its fundamental photophysical properties is a critical next step to enable its full potential in quantitative LIF-based diagnostics.

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